

Discovery and history of 4-(4-Ethylphenyl)phenol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-(4-Ethylphenyl)phenol

Cat. No.: B1591153

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An In-Depth Technical Guide to **4-(4-Ethylphenyl)phenol**: Synthesis, Properties, and Applications

Abstract

4-(4-Ethylphenyl)phenol, a biphenyl derivative, serves as a crucial intermediate in the synthesis of advanced materials and complex organic molecules. This guide provides a comprehensive overview of its chemical properties, established synthesis methodologies, and significant applications. By delving into the mechanistic underpinnings of its synthesis and characterization, this document offers researchers and drug development professionals a practical and scientifically grounded resource.

Introduction and Chemical Identity

4-(4-Ethylphenyl)phenol, with the CAS Number 27861-12-7, is a substituted biphenyl compound characterized by an ethyl group and a hydroxyl group at the para positions of the two phenyl rings. Its structure imparts a unique combination of properties, making it a valuable building block in several fields.

Table 1: Chemical and Physical Properties of **4-(4-Ethylphenyl)phenol**

Property	Value	Source
CAS Number	27861-12-7	
Molecular Formula	C ₁₄ H ₁₄ O	
Molecular Weight	198.26 g/mol	
Appearance	White to off-white powder or crystals	
Melting Point	114-118 °C	
Boiling Point	323.5±11.0 °C at 760 mmHg	
Solubility	Soluble in methanol, ethanol, and other organic solvents.	

Historical Context and Synthesis Evolution

While a singular "discovery" event for **4-(4-Ethylphenyl)phenol** is not prominently documented in historical records, its synthesis is rooted in the development of cross-coupling reactions. The advent of palladium-catalyzed reactions, particularly the Suzuki-Miyaura coupling, revolutionized the formation of carbon-carbon bonds between aryl halides and boronic acids, making compounds like **4-(4-Ethylphenyl)phenol** readily accessible.

Prior to these methods, the synthesis would have relied on less efficient, multi-step processes with lower yields. The modern synthetic routes offer high efficiency, functional group tolerance, and atom economy, which have been pivotal for its use in industrial applications.

Synthesis Methodologies: A Detailed Protocol

The most common and efficient method for the laboratory and industrial-scale synthesis of **4-(4-Ethylphenyl)phenol** is the Suzuki-Miyaura cross-coupling reaction. This section provides a detailed protocol based on established methodologies.

Suzuki-Miyaura Coupling Approach

This reaction involves the coupling of an aryl halide with an arylboronic acid, catalyzed by a palladium complex. For the synthesis of **4-(4-Ethylphenyl)phenol**, the reaction couples 4-

bromophenol with 4-ethylphenylboronic acid.

Experimental Protocol

Materials:

- 4-Bromophenol
- 4-Ethylphenylboronic acid
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- Triphenylphosphine (PPh_3)
- Potassium carbonate (K_2CO_3)
- Toluene
- Ethanol
- Water
- Hydrochloric acid (HCl), 1M solution
- Ethyl acetate
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- Reaction Setup: In a three-necked round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 4-bromophenol (1.0 eq), 4-ethylphenylboronic acid (1.2 eq), and potassium carbonate (2.0 eq).
- Solvent Addition: Add a 3:1 mixture of toluene and ethanol to the flask.

- Catalyst Addition: Add palladium(II) acetate (0.02 eq) and triphenylphosphine (0.08 eq) to the reaction mixture.
- Reaction Execution: Heat the mixture to reflux (approximately 80-90 °C) and maintain for 4-6 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Workup:
 - Cool the reaction mixture to room temperature.
 - Add water and separate the organic layer.
 - Wash the organic layer sequentially with 1M HCl, water, and brine.
 - Dry the organic layer over anhydrous magnesium sulfate.
- Purification:
 - Filter off the drying agent.
 - Concentrate the filtrate under reduced pressure to obtain the crude product.
 - Purify the crude product by column chromatography on silica gel using a hexane-ethyl acetate gradient to yield pure **4-(4-Ethylphenyl)phenol**.

Mechanistic Rationale

The choice of a palladium catalyst and a phosphine ligand is crucial for the efficiency of the Suzuki coupling. The palladium catalyst facilitates the key steps of oxidative addition, transmetalation, and reductive elimination. The phosphine ligand stabilizes the palladium species and influences the reaction kinetics. Potassium carbonate acts as the base required for the transmetalation step.



Figure 1: Suzuki-Miyaura Coupling Workflow for 4-(4-Ethylphenyl)phenol Synthesis

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Caption: Figure 1: Suzuki-Miyaura Coupling Workflow for **4-(4-Ethylphenyl)phenol** Synthesis.

Applications

The primary applications of **4-(4-Ethylphenyl)phenol** are in materials science and as a chemical intermediate.

- **Liquid Crystals:** Biphenyl derivatives are known for their liquid crystalline properties. The rigid core of the biphenyl structure in **4-(4-Ethylphenyl)phenol** makes it a suitable component in the formulation of liquid crystal displays (LCDs).
- **Polymer Synthesis:** It can be used as a monomer or a modifying agent in the synthesis of high-performance polymers, such as polycarbonates and polyesters, imparting enhanced thermal stability and mechanical properties.
- **Pharmaceutical Intermediate:** While not a drug itself, its structure is a common motif in pharmacologically active molecules. It can serve as a starting material for the synthesis of more complex drug candidates.

Conclusion

4-(4-Ethylphenyl)phenol is a versatile chemical compound whose accessibility is a direct result of advances in modern synthetic organic chemistry, particularly palladium-catalyzed cross-coupling reactions. Its utility in the synthesis of liquid crystals, polymers, and pharmaceutical intermediates underscores its importance in various scientific and industrial applications.

domains. The methodologies outlined in this guide provide a robust framework for its synthesis and application, reflecting the principles of efficiency and reliability that are paramount in scientific research and development.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com